

NNC-55-0396: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: Nnc-55-0396

Cat. No.: B1679359

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the use of **NNC-55-0396**, a potent and selective T-type calcium channel blocker. The information compiled herein is intended to guide researchers in utilizing this compound effectively in their studies.

Product Information

- Name: **NNC-55-0396**
- Synonyms: NNC 55-0396 dihydrochloride
- Mechanism of Action: Highly selective blocker of T-type (CaV3.x) calcium channels.^{[1][2][3][4]} It has been shown to inhibit Cav3.1 T-type channels with an IC50 value of approximately 6.8 μ M.^{[2][3][4]}

Solubility Data

The solubility of **NNC-55-0396** is a critical factor for the preparation of stock solutions and experimental media. The following table summarizes the solubility of **NNC-55-0396** in commonly used laboratory solvents.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	30 mg/mL	~53.1 mM
Water	14.11 mg/mL	25 mM ^[1]
Ethanol	30 mg/mL ^[5]	~53.1 mM
DMF	30 mg/mL ^[5]	~53.1 mM
Ethanol:PBS (pH 7.2) (1:3)	0.25 mg/mL ^[5]	~0.44 mM

Note: The molecular weight of **NNC-55-0396** dihydrochloride is 564.57 g/mol .^[1] Batch-specific molecular weights may vary, and it is recommended to refer to the Certificate of Analysis for precise calculations.

Experimental Protocols

Preparation of Stock Solutions

Materials:

- **NNC-55-0396** dihydrochloride powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile deionized water or phosphate-buffered saline (PBS)
- Vortex mixer
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes

Protocol for DMSO Stock Solution (e.g., 10 mM):

- Calculate the required mass: Based on the desired concentration and volume, calculate the mass of **NNC-55-0396** needed. For 1 mL of a 10 mM stock solution, you would need 5.646 mg.

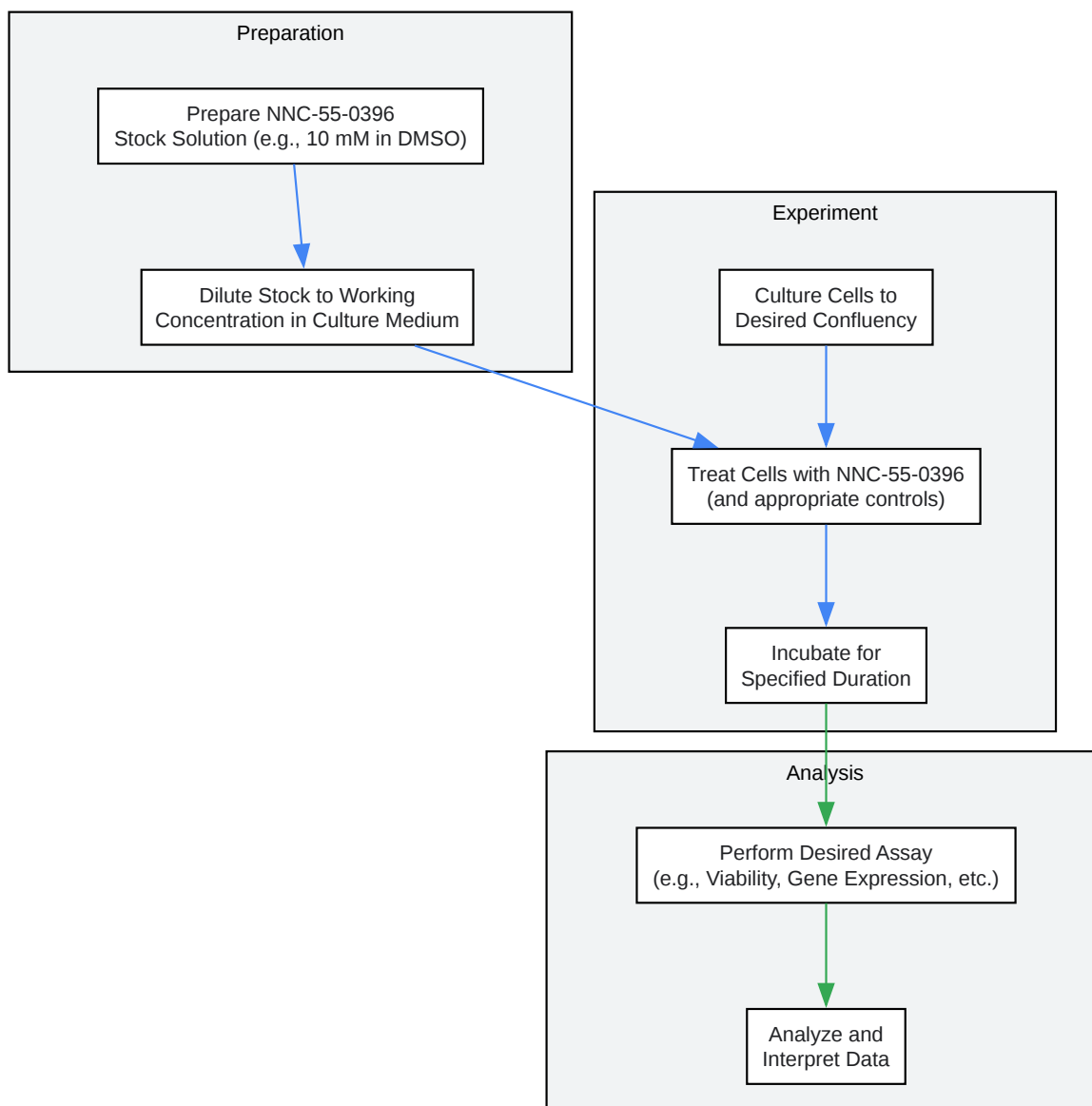
- Weigh the compound: Carefully weigh the calculated amount of **NNC-55-0396** powder.
- Dissolution: Add the appropriate volume of DMSO to the powder.
- Vortexing: Vortex the solution thoroughly for 1-2 minutes until the compound is completely dissolved. A clear solution should be observed. Gentle warming in a water bath (37°C) can aid in dissolution if necessary.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability. Solutions in DMSO are generally stable for several months when stored properly.

Protocol for Aqueous Stock Solution (e.g., 10 mM in water):

- Calculate and weigh: As with the DMSO stock, calculate and weigh the required mass of **NNC-55-0396**.
- Dissolution: Add the appropriate volume of sterile water.
- Vortexing: Vortex vigorously. Sonication may be used if the compound does not readily dissolve.
- Sterilization: If the aqueous solution is to be used in cell culture, it is crucial to sterilize it by passing it through a 0.22 µm syringe filter.^[2]
- Storage: Aqueous stock solutions are generally less stable than DMSO stocks. It is recommended to prepare them fresh.^[3] If storage is necessary, aliquot and store at -20°C for a limited time.

General Workflow for In Vitro Experiments

The following diagram outlines a typical workflow for utilizing **NNC-55-0396** in cell-based assays.



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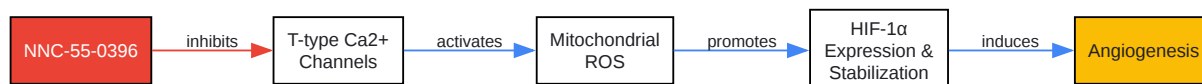
General experimental workflow for in vitro studies using **NNC-55-0396**.

Signaling Pathways

NNC-55-0396, through its inhibition of T-type calcium channels, has been shown to modulate several downstream signaling pathways.

Inhibition of HIF-1 α Signaling in Angiogenesis

NNC-55-0396 has been demonstrated to suppress angiogenesis by inhibiting the hypoxia-inducible factor-1 α (HIF-1 α) signaling pathway.^[6] This occurs through the suppression of mitochondrial reactive oxygen species (ROS), which in turn leads to decreased HIF-1 α expression and stabilization.^[6]

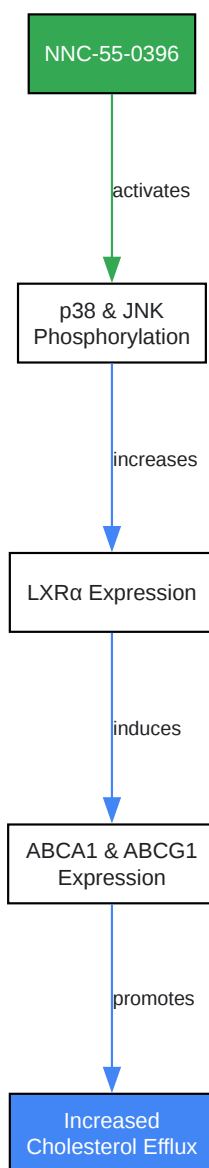


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Inhibitory effect of **NNC-55-0396** on the HIF-1 α signaling pathway.

Modulation of Cholesterol Efflux

Recent studies have indicated that **NNC-55-0396** can reduce atherosclerosis by increasing cholesterol efflux.[7] This is achieved through the activation of p38 and JNK phosphorylation, leading to the increased expression of LXR α and subsequently the cholesterol transporters ABCA1 and ABCG1.[7]



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NNC-55-0396 mediated enhancement of cholesterol efflux.

Important Considerations

- **Stability:** As with many research compounds, the stability of **NNC-55-0396** in solution can be limited. It is advisable to prepare fresh solutions for experiments or use properly stored aliquots.^[3]
- **Controls:** Always include appropriate vehicle controls (e.g., DMSO or water at the same final concentration as the **NNC-55-0396** treatment) in your experiments.
- **Batch Variation:** Be aware of potential batch-to-batch variability and always refer to the Certificate of Analysis provided by the supplier for the most accurate information.

By following these guidelines and protocols, researchers can effectively utilize **NNC-55-0396** as a tool to investigate the roles of T-type calcium channels in various biological processes.

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